

4-Azidopiperidine: A Chemoselective Pivot in Modular Drug Design

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Compound of Interest

Compound Name: 4-Azidopiperidine hydrochloride

CAS No.: 852030-95-6

Cat. No.: B1471206

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Technical Guide & Application Whitepaper

Executive Summary

4-Azidopiperidine (and its protected derivatives, e.g., tert-butyl 4-azidopiperidine-1-carboxylate) has emerged as a high-utility building block in modern medicinal chemistry.^[1] Its value lies in the orthogonality of the azide functionality, which serves as a "dormant" amine precursor or a direct handle for bioorthogonal ligation (Click Chemistry).^{[1][2]}

This guide explores the deployment of 4-azidopiperidine in Fragment-Based Drug Discovery (FBDD), PROTAC linker design, and bioisosteric replacement.^[1] It provides validated protocols for its synthesis and conjugation, emphasizing safety parameters critical for handling high-nitrogen aliphatic scaffolds.^[1]

Chemical Profile & Safety Forensics

Structural Properties

The 4-azidopiperidine scaffold combines a secondary amine (modifiable pharmacophore) with a secondary alkyl azide.

- CAS (HCl salt): 852030-95-6

- CAS (N-Boc): 160352-75-2

- Molecular Formula:

(Free base)[1]

- Geometry: The piperidine ring typically adopts a chair conformation. The azide group at C4 prefers the equatorial position to minimize 1,3-diaxial interactions, though the axial conformer is accessible.[1]

Energetic Assessment (Critical Safety)

Organic azides are potentially explosive. The safety of an azide is estimated using the Carbon/Nitrogen ratio rule:

- Free Base (

): Ratio =

. Status: High Energy/Hazardous.[1]

- Directive: Do not isolate the free base as a neat liquid on scales >1g. Avoid distillation.

- N-Boc Derivative (

): Ratio =

.[1] Status: Stable.

- Directive: Perform all major synthetic manipulations using the N-Boc protected form or the HCl salt to mitigate kinetic energy release.

Synthetic Utility & Applications

The "Click" Pivot in PROTAC Linkers

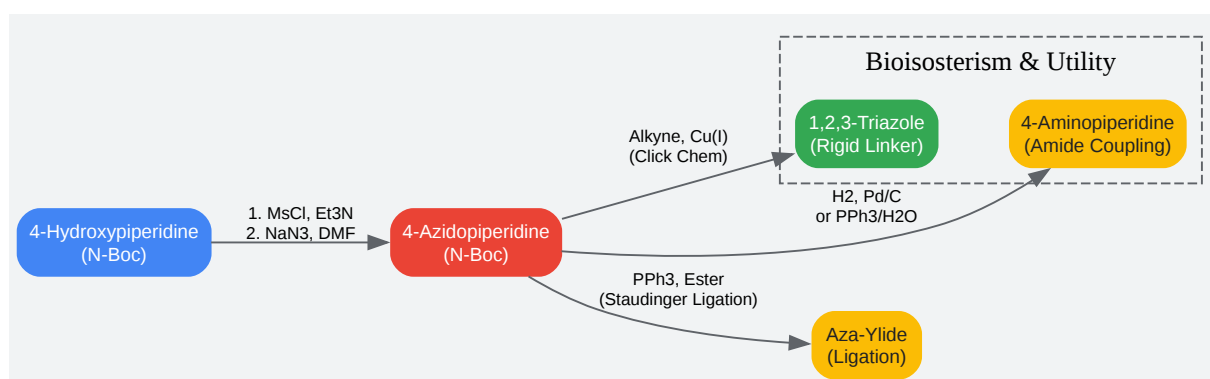
4-Azidopiperidine is a privileged spacer in Proteolysis Targeting Chimeras (PROTACs). Unlike flexible PEG chains, the piperidine ring introduces conformational rigidity, reducing the entropic penalty of ternary complex formation (Target-PROTAC-E3 Ligase).[1]

- Mechanism: The azide undergoes Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) to form a 1,4-disubstituted 1,2,3-triazole.[1]
- Linker Logic: The resulting triazole acts as a bioisostere of a trans-amide bond but is resistant to protease hydrolysis.

Divergent Synthesis Flow

The azide moiety allows this single building block to diverge into three distinct chemical spaces:

- Triazole Formation: Via CuAAC (Library generation).
- Primary Amine Generation: Via Staudinger or Hydrogenation (Access to 4-aminopiperidines).
- Urea/Carbamate Formation: Via Curtius rearrangement (rare but possible) or reduction-then-coupling.



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Figure 1: Divergent synthetic pathways from the 4-hydroxypiperidine precursor.

Experimental Protocols

Synthesis of N-Boc-4-Azidopiperidine

Rationale: Direct displacement of a mesylate is preferred over Mitsunobu conditions for scalability and purification ease.

Reagents: N-Boc-4-hydroxypiperidine, Methanesulfonyl chloride (MsCl), Triethylamine (), Sodium Azide ().^[1]

- Activation: Dissolve N-Boc-4-hydroxypiperidine (10 mmol) in anhydrous DCM (30 mL) at 0°C. Add (1.5 eq) followed by dropwise MsCl (1.2 eq). Stir 2h. Quench with water, extract, and dry (crude quantitative yield).^[1]
- Displacement: Dissolve the crude mesylate in DMF (5 mL/g). Add (2.0 eq).
 - Safety Note: Use a blast shield. Heat to 80°C for 16h.
- Workup: Dilute with (avoids DCM emulsions with DMF) and wash extensively with water/brine to remove excess azide.
- Purification: Silica gel chromatography (Hexane/EtOAc). The product is a colorless oil/solid.

General CuAAC "Click" Protocol (Drug Conjugation)

Rationale: This protocol uses in situ reduction of Cu(II) to Cu(I) to prevent oxidation of the drug scaffold.^[1]

Reagents: 4-Azidopiperidine derivative (1.0 eq), Alkyne-functionalized Warhead (1.0 eq), (10 mol%), Sodium Ascorbate (20 mol%).^[1]

- Solvent System: Dissolve reactants in

(1:1). If solubility is poor, use

or

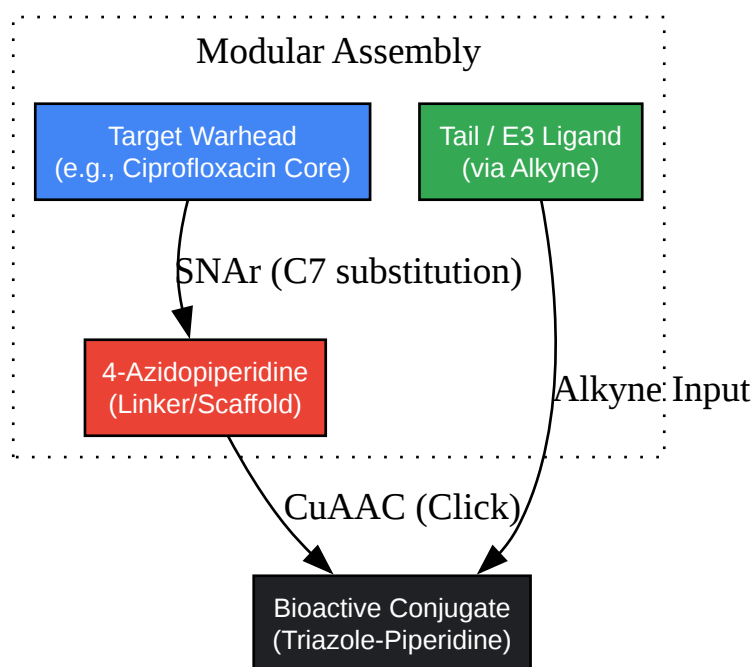
[. \[1\]](#)

- Initiation: Add Sodium Ascorbate (freshly prepared 1M aq solution) followed by solution.
- Reaction: Stir at RT for 4–12h. Monitoring by LCMS is essential as TLC is often insufficient for polar conjugates.
- Workup: Dilute with EtOAc. Wash with 5%
(or EDTA solution) to chelate and remove Copper.
 - Note: Residual copper is cytotoxic; thorough chelation is required for biological assays.

Case Study: Fluoroquinolone Antibacterials

A seminal application of this scaffold involves the modification of the C7 position of fluoroquinolones (e.g., Ciprofloxacin analogues).[\[1\]](#)

- Objective: Overcome resistance in MRSA (Methicillin-resistant *S. aureus*).
- Design: The piperazine ring of ciprofloxacin was replaced with a 4-(1H-1,2,3-triazol-1-yl)piperidine moiety.[\[1\]](#)
- Result: The 4-azidopiperidine was "clicked" with various alkynes. The resulting triazole derivatives showed comparable potency to Vancomycin against MRSA, validating the 4-azidopiperidine-triazole motif as a bioactive C7 replacement.



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Figure 2: Modular assembly of antibacterial agents using the 4-azidopiperidine scaffold.

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